

An In-Depth Technical Guide to 5-Bromothiazolidine-2,4-dione

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Compound of Interest

Compound Name: 5-Bromothiazolidine-2,4-dione

Cat. No.: B134166

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CAS Number: 125518-48-1

This technical guide provides a comprehensive overview of **5-Bromothiazolidine-2,4-dione**, a key heterocyclic compound with significant potential in research and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and life sciences industries, offering detailed information on its chemical properties, synthesis, and biological significance.

Chemical and Physical Properties

5-Bromothiazolidine-2,4-dione is a halogenated derivative of the thiazolidinedione core structure. Its chemical and physical properties are crucial for its application in synthetic chemistry and biological systems.

Property	Value	Source
CAS Number	125518-48-1	PubChem
Molecular Formula	C ₃ H ₂ BrNO ₂ S	PubChem
Molecular Weight	196.02 g/mol	PubChem
IUPAC Name	5-bromo-1,3-thiazolidine-2,4-dione	PubChem
Canonical SMILES	C1(C(=O)NC(=O)S1)Br	PubChem
InChI Key	KRBBGMOONSUDGO-UHFFFAOYSA-N	PubChem

Synthesis of 5-Bromothiazolidine-2,4-dione

The synthesis of **5-Bromothiazolidine-2,4-dione** is typically achieved through the direct bromination of the parent compound, thiazolidine-2,4-dione (TZD). This electrophilic substitution reaction targets the active methylene group at the C-5 position of the thiazolidinedione ring.

Experimental Protocol: Bromination of Thiazolidine-2,4-dione

While a specific detailed protocol for the synthesis of **5-Bromothiazolidine-2,4-dione** is not readily available in the reviewed literature, a general procedure can be inferred from standard bromination reactions of active methylene compounds.

Materials:

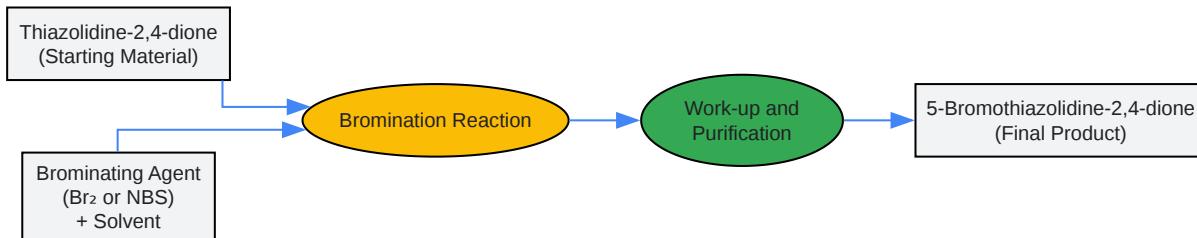
- Thiazolidine-2,4-dione (TZD)
- Bromine (Br₂) or N-Bromosuccinimide (NBS)
- An appropriate solvent (e.g., acetic acid, dichloromethane, or carbon tetrachloride)
- A catalyst or radical initiator if using NBS (e.g., AIBN or benzoyl peroxide)

Procedure:

- Dissolve thiazolidine-2,4-dione in a suitable solvent in a reaction flask.
- Slowly add a stoichiometric amount of the brominating agent (e.g., bromine or NBS) to the solution while stirring. The reaction may be performed at room temperature or with cooling, depending on the reactivity.
- If using NBS, a radical initiator may be added, and the reaction mixture might require heating or UV irradiation to initiate the reaction.
- Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, quench the reaction by adding a reducing agent (e.g., sodium thiosulfate solution) if bromine was used.
- Extract the product into an organic solvent.
- Wash the organic layer with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude **5-Bromothiazolidine-2,4-dione** by recrystallization or column chromatography.

Note: This is a generalized protocol and optimization of reaction conditions, including solvent, temperature, and reaction time, is necessary to achieve high yield and purity.

Synthesis Workflow



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Caption: Workflow for the synthesis of **5-Bromothiazolidine-2,4-dione**.

Spectroscopic Data

While specific spectroscopic data for **5-Bromothiazolidine-2,4-dione** is not extensively published, the expected spectral characteristics can be inferred from the analysis of related thiazolidinedione derivatives.

- ^1H NMR: A singlet corresponding to the proton at the C-5 position would be absent after bromination. Signals for the N-H proton would be observable.
- ^{13}C NMR: The spectrum would show characteristic peaks for the two carbonyl carbons (C=O) and the carbon bearing the bromine atom (C-Br).
- IR Spectroscopy: The infrared spectrum would exhibit strong absorption bands corresponding to the N-H stretching and the carbonyl (C=O) stretching vibrations.
- Mass Spectrometry: The mass spectrum would show the molecular ion peak corresponding to the mass of **5-Bromothiazolidine-2,4-dione**, along with a characteristic isotopic pattern due to the presence of bromine.

Biological Activity and Potential Applications

Thiazolidine-2,4-diones are a class of compounds with a wide range of biological activities, including antidiabetic, anti-inflammatory, antimicrobial, and anticancer effects. The introduction of a bromine atom at the C-5 position can significantly modulate the biological activity of the parent molecule.

Anticancer Activity of a Related Compound: 5-(2-Bromo-5-methoxybenzylidene)-thiazolidine-2,4-dione

A study on the related compound, 5-(2-Bromo-5-methoxybenzylidene)-thiazolidine-2,4-dione, has demonstrated its selective cytotoxic and genotoxic activities against the NCI-H292 human lung carcinoma cell line.

Parameter	Result
Cell Line	NCI-H292 (human lung carcinoma)
Cytotoxicity Assay	MTT assay
Genotoxicity Assay	Comet assay

Key Findings:

- The compound exhibited potent cytotoxicity against the NCI-H292 lung cancer cell line.
- It induced apoptosis in cancer cells, as evidenced by phosphatidylserine externalization, mitochondrial depolarization, and DNA fragmentation.
- The compound also showed genotoxic effects in the cancer cells.

Experimental Protocols for Biological Assays

The following are generalized protocols for assessing the biological activity of compounds like **5-Bromothiazolidine-2,4-dione**, based on methodologies used for similar molecules.

- Seed cancer cells in a 96-well plate and allow them to adhere overnight.
- Treat the cells with various concentrations of **5-Bromothiazolidine-2,4-dione** for a specified period (e.g., 24, 48, or 72 hours).
- Add MTT solution to each well and incubate to allow the formation of formazan crystals.
- Dissolve the formazan crystals in a suitable solvent (e.g., DMSO).

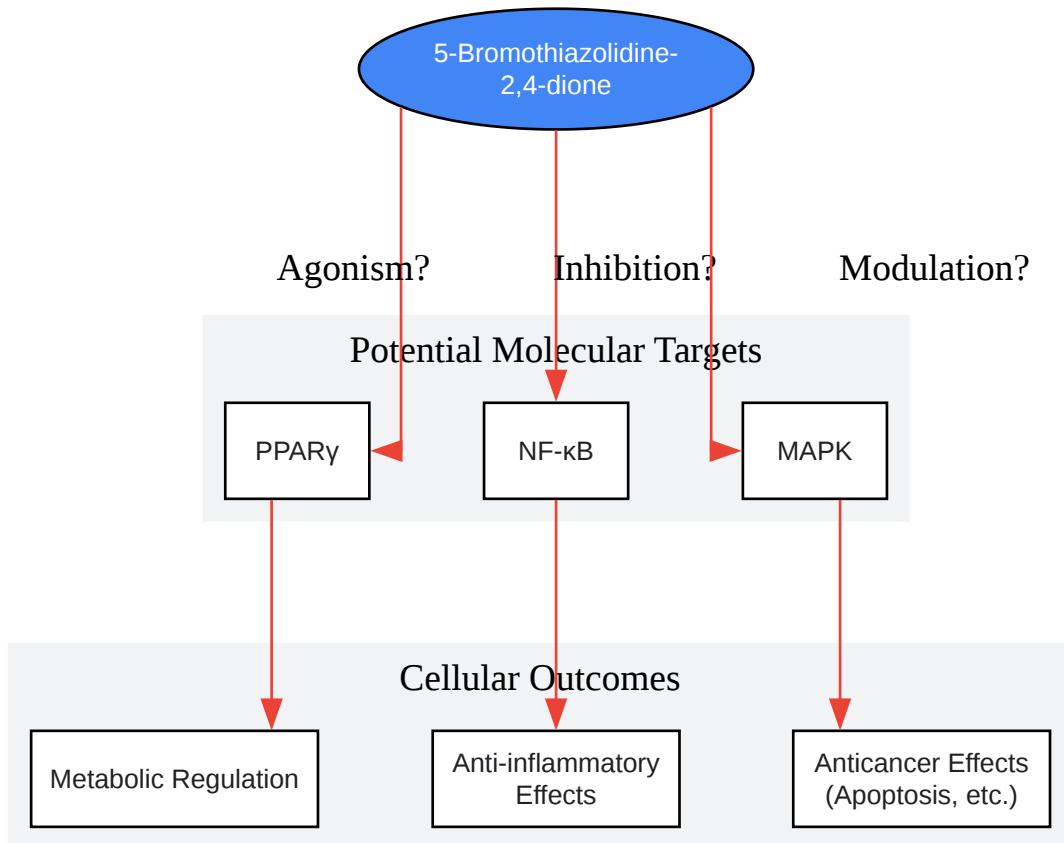
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the cell viability as a percentage of the control (untreated cells).
- Treat cells with **5-Bromothiazolidine-2,4-dione** for the desired time.
- Harvest the cells and wash them with PBS.
- Resuspend the cells in Annexin V binding buffer.
- Add Annexin V-FITC and Propidium Iodide (PI) to the cell suspension and incubate in the dark.
- Analyze the stained cells by flow cytometry to differentiate between viable, early apoptotic, late apoptotic, and necrotic cells.
- Treat cells with the test compound.
- Embed the cells in low-melting-point agarose on a microscope slide.
- Lyse the cells to remove cellular proteins and membranes.
- Subject the slides to electrophoresis to allow damaged DNA to migrate out of the nucleus, forming a "comet tail."
- Stain the DNA with a fluorescent dye and visualize under a fluorescence microscope.
- Quantify the extent of DNA damage by measuring the length and intensity of the comet tail.

Potential Signaling Pathway Involvement

Thiazolidinedione derivatives are well-known modulators of several key signaling pathways. While the specific pathways affected by **5-Bromothiazolidine-2,4-dione** have not been elucidated, based on the activities of related compounds, it may potentially interact with the following:

- Peroxisome Proliferator-Activated Receptor-gamma (PPAR γ): Many thiazolidinediones are potent PPAR γ agonists, playing a crucial role in regulating glucose and lipid metabolism.

- Nuclear Factor-kappa B (NF-κB) Signaling Pathway: Some thiazolidinedione derivatives have been shown to inhibit the NF-κB pathway, which is involved in inflammation and cancer.
- Mitogen-Activated Protein Kinase (MAPK) Signaling Pathway: The MAPK pathway is another critical regulator of cell proliferation, differentiation, and apoptosis that can be modulated by thiazolidinediones.



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Caption: Potential signaling pathways modulated by **5-Bromothiazolidine-2,4-dione**.

Conclusion

5-Bromothiazolidine-2,4-dione is a valuable synthetic intermediate with the potential for significant biological activity, particularly in the realm of anticancer drug discovery. This technical guide has provided a foundational understanding of its properties, synthesis, and potential mechanisms of action. Further research is warranted to fully elucidate its synthetic protocols, spectroscopic characterization, and its precise role in modulating cellular signaling

pathways. The information presented herein serves as a critical resource for scientists and researchers dedicated to advancing the fields of medicinal chemistry and drug development.

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